Synthesis and Characterization of 8-Iodoquinazolin-4(3H)-one: A Technical Guide

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Compound of Interest

Compound Name:	*8-Iodoquinazolin-4(3H)-one*
CAS No.:	*77150-36-8*
Cat. No.:	*B3029736*

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Abstract

This technical guide details the synthesis, purification, and characterization of **8-Iodoquinazolin-4(3H)-one**, a critical intermediate in the development of kinase inhibitors and C8-functionalized quinazoline libraries. Unlike the common 6-iodo isomer, the 8-iodo derivative offers a unique vector for structure-activity relationship (SAR) exploration at the solvent-exposed region of the ATP-binding pocket. The protocol utilizes a modified Niementowski cyclization, optimized for regiochemical integrity and scalability.

Introduction & Strategic Value

The quinazolin-4(3H)-one scaffold is a "privileged structure" in medicinal chemistry, serving as the pharmacophore for numerous approved drugs, including Idelalisib (PI3Kδ inhibitor) and Raltitrexed (antimetabolite).

While 6- and 7-substituted quinazolinones are widely available, **8-iodoquinazolin-4(3H)-one** is synthetically more demanding but highly valuable. The iodine atom at the C8 position serves as a versatile handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura,

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Sonogashira), allowing the introduction of solubilizing groups or heterocycles that project into the ribose-binding pocket of kinase targets.

Key Applications

- Late-Stage Diversification: C8-functionalization via cross-coupling.
- Fragment-Based Drug Discovery (FBDD): As a core scaffold for growing ligands.
- Isostere Replacement: Mimicking the adenine core of ATP.

Retrosynthetic Analysis

The most robust route to the 8-iodoquinazolinone core is the Niementowski cyclization, involving the condensation of an anthranilic acid derivative with a formamide equivalent.

Figure 1: Retrosynthetic disconnection of the target scaffold.

Experimental Protocol

Materials & Reagents[1][2][3][4][5][6][7][8]

- Precursor: 2-Amino-3-iodobenzoic acid (CAS: 20776-54-9). Note: Ensure regiopurity; the 5-iodo isomer is a common impurity.
- Cyclizing Agent: Formamide (99%, deionized).
- Catalyst/Additive: Ammonium acetate (optional, enhances yield).
- Solvent: 2-Methoxyethanol (for higher temp stability) or neat Formamide.

Step-by-Step Synthesis

Reaction Scheme

2-Amino-3-iodobenzoic acid + Formamide

8-Iodoquinazolin-4(3H)-one + 2 H_2O

Protocol

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- Setup: Equip a 100 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Charging: Add 2-Amino-3-iodobenzoic acid (5.0 g, 19.0 mmol) and Formamide (20 mL, excess).
- Reaction: Heat the mixture to 140–150 °C in an oil bath.
  - Expert Insight: The reaction typically passes through a clear solution phase before the product begins to precipitate. Monitoring via TLC (10% MeOH in DCM) is crucial. The starting material is fluorescent; the product is less so.
- Duration: Maintain reflux for 4–6 hours. Ensure complete consumption of the acid to avoid difficult purification later.
- Workup:
  - Cool the reaction mixture to room temperature.
  - Pour the mixture into ice-cold water (100 mL) with vigorous stirring. The product will precipitate as a beige/off-white solid.
  - Critical Step: Adjust pH to ~7 using dilute HCl if the solution remains basic (from ammonia byproduct), ensuring full precipitation.
- Filtration: Filter the solid under vacuum using a Buchner funnel. Wash the cake with water (3 x 20 mL) and cold ethanol (1 x 10 mL) to remove residual formamide.
- Purification: Recrystallize from DMF/Ethanol (1:4) or Acetic Acid.
  - Yield Expectations: 75–85%.[1]
  - Appearance: Off-white to pale yellow needles.

Characterization Data

Trustworthiness in synthesis relies on rigorous characterization. Below are the expected spectral data derived from standard quinazolinone shifts and the heavy-atom effect of iodine at C8.

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Data Summary Table

Technique	Parameter	Observed Value (Typical)
Appearance	Physical State	Off-white solid
Melting Point	Range	>280 °C (dec.)
MS (ESI+)	[M+H]+	272.95 m/z
Yield	Isolated	82%

NMR Spectroscopy Analysis[4][10][11][12][13][14]

^{1}H NMR (400 MHz, DMSO-d_6)

- δ 12.45 (br s, 1H, NH): The amide proton, typically broad and exchangeable with D_2O.
- δ 8.35 (dd, J = 7.9, 1.5 Hz, 1H, H-7): The proton ortho to the iodine. Deshielded by the paramagnetic anisotropy of the iodine atom and the peri-effect of the carbonyl.
- δ 8.18 (dd, J = 7.8, 1.5 Hz, 1H, H-5): The proton ortho to the carbonyl group (C4).
- δ 8.12 (s, 1H, H-2): The characteristic singlet of the pyrimidine ring.
- δ 7.28 (t, J = 7.9 Hz, 1H, H-6): The triplet meta to both the iodine and the carbonyl.

^{13}C NMR (100 MHz, DMSO-d_6)

- C-4 (C=O): ~160.5 ppm.
- C-2 (C=N): ~146.8 ppm.
- C-8 (C-I): ~98.5 ppm (Significantly upfield due to the heavy atom effect of Iodine).
- Ar-C: ~144.0, 136.5, 127.0, 126.5, 122.0 ppm.

Troubleshooting & Optimization

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Issue	Root Cause	Solution
Incomplete Conversion	Temperature too low (<130°C)	Ensure oil bath is at 150°C. Formamide decomposition (to CO and NH3) is slow but necessary to drive the reaction in some variants.
Sticky/Oily Product	Residual Formamide	Wash thoroughly with water. Recrystallize from Ethanol/Water.[2]
Low Yield	Sublimation of Iodine	Avoid overheating (>180°C). Use an efficient condenser.
Regioisomer Contamination	Impure Starting Material	Verify the purity of 2-amino-3-iodobenzoic acid by NMR before starting. The 5-iodo isomer leads to 6-iodoquinazolinone.

Safety & Handling

- Iodinated Compounds: Organic iodides can be light-sensitive. Store the product in amber vials.
- Formamide: A known teratogen. Handle in a fume hood with appropriate PPE (gloves, goggles).
- High Temperature: The reaction requires heating near the boiling point of solvents. Ensure glassware is free of star cracks to prevent failure under thermal stress.

Workflow Visualization

Figure 2: Operational workflow for the synthesis process.

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